Application Note: Transgenic Production of Vernolic Acid in Oilseed Crops

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Compound of Interest

Compound Name:	*Vernolic acid, cis-(+)-*
CAS No.:	*503-07-1*
Cat. No.:	*B212013*

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Abstract

Vernolic acid (12,13-epoxy-9-octadecenoic acid) is a high-value industrial fatty acid used in the production of bio-based epoxies, paints, and plasticizers.[1][2] While naturally occurring in Vernonia galamensis, the poor agronomic traits of this species necessitate its production in established oilseed crops. This guide details the metabolic engineering strategy to overcome the "phosphatidylcholine (PC) bottleneck" that historically limits yields. We provide a validated workflow for the co-expression of

12-epoxygenase and specialized type-2 diacylglycerol acyltransferases (DGAT2) in Camelina sativa, utilizing a rapid floral dip transformation protocol and a non-destructive lipid analysis method to preserve epoxide integrity.

Part 1: Metabolic Engineering Strategy

The "Push-Pull" Mechanism

Early attempts to produce vernolic acid in transgenic plants failed to achieve commercially viable levels (<10%) due to a metabolic bottleneck. The enzyme responsible for epoxide formation,

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12-epoxygenase, modifies oleic acid attached to the sn-2 position of phosphatidylcholine (PC), not directly on the Triacylglycerol (TAG) assembly line.

If the resulting vernolic acid remains on the PC membrane lipids, it disrupts membrane fluidity, causing cellular toxicity and poor seed germination. To achieve high accumulation, the system requires a Push-Pull strategy:

- Push: High expression of

  12-epoxygenase (SlEPX or VgEpox) to convert oleic acid to vernolic acid.

- Pull: Rapid removal of vernolic acid from PC and incorporation into TAG using a specialized acyltransferase (e.g., VgDGAT2) that selectively utilizes epoxy-fatty acids.

DOT Diagram: The PC-to-TAG Flux

The following diagram illustrates the critical diversion of vernolic acid from membrane lipids (toxicity) to storage lipids (yield).

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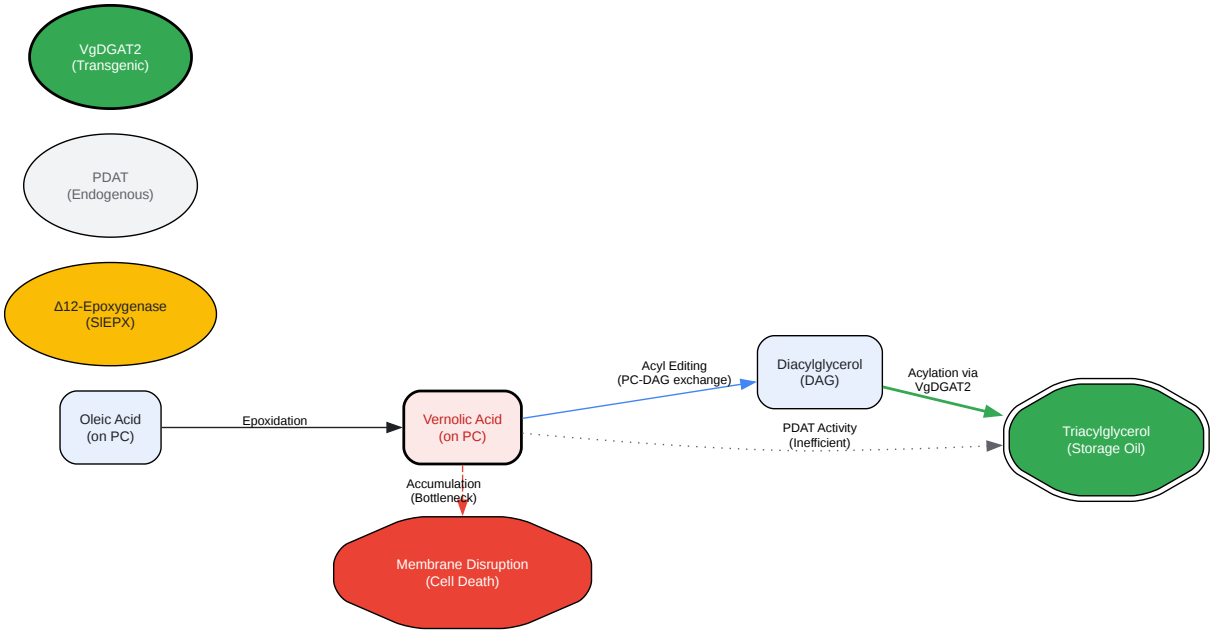

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Caption: Figure 1. The "Push-Pull" strategy. Transgenic VgDGAT2 is required to channel toxic Vernolic Acid from PC membranes into neutral TAG storage.

Part 2: Vector Construction & Host Selection

Host System: Camelina sativa

Camelina is the preferred chassis for this application due to:

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- Genetic Similarity: Close relative of Arabidopsis, allowing the use of identical floral dip protocols.
- No Tissue Culture: Bypasses the recalcitrant regeneration steps required for Soybean or Canola.
- High Oil Content: Seeds contain 35-45% oil, providing a robust sink for vernolic acid.

Genetic Construct Design

To maximize yield, use a binary vector (e.g., pBinGlyBar1) containing a multigene cassette.

Component	Source Organism	Gene/Element	Rationale
Promoter 1	Brassica napus	Napin (seed-specific)	Drives expression only in developing seeds to avoid vegetative toxicity.
Gene 1	Stokesia laevis	SlEPX	High-efficiency 12-epoxygenase. Superior stability compared to Crepis variants.
Promoter 2	Glycine max	Glycinin	Distinct seed-specific promoter to prevent transcriptional silencing (homology dependent).
Gene 2	Vernonia galamensis	VgDGAT2	Preferentially incorporates vernolic acid into the sn-3 position of TAG.
Marker	Streptomyces	Bar or DsRed	Herbicide resistance (Glufosinate) or fluorescent screening.

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Part 3: Experimental Protocols

Protocol 1: Agrobacterium-Mediated Floral Dip Transformation

Objective: Stable integration of the SlEPX/VgDGAT2 cassette into the Camelina genome.

Materials:

- Agrobacterium tumefaciens strain GV3101.[3]
- Silwet L-77 (Surfactant).[4]
- Sucrose.[4][5]
- Camelina sativa plants (cv.[3] Suneson), flowering stage (10% bloom).

Step-by-Step Procedure:

- Inoculum Prep: Culture Agrobacterium carrying the binary vector in 500 mL LB w/ antibiotics at 28°C until OD

  reaches 1.5–2.0.
- Pelleting: Centrifuge at 4,000 x g for 10 mins. Resuspend pellet in Infiltration Medium (5% Sucrose, 0.05% Silwet L-77). Note: No MS salts are required.
- Dip Treatment:
  - Invert the flowering Camelina plants into the solution.
  - Submerge all inflorescences for 30 seconds with gentle agitation.
  - Critical: Ensure the solution coats the immature buds; open flowers are less receptive.
- Post-Dip Care: Lay plants horizontally in a plastic tray and cover with a dark plastic dome (100% humidity) for 24 hours.
- Recovery: Return plants to the greenhouse upright. Water normally.[4][5]

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- Screening: Harvest T1 seeds. Screen using Glufosinate spraying (seedlings) or DsRed fluorescence (dry seeds).

Protocol 2: Lipid Analysis (Epoxide-Safe)

Objective: Quantify vernolic acid content without destroying the epoxide ring. Critical Warning: Standard acid-catalyzed methylation (e.g., Methanolic HCl or BF

) will open the epoxide ring, forming methoxy-hydrins and resulting in false negatives. You must use base-catalyzed transmethylation.

Materials:

- Sodium Methoxide (0.5 M in methanol).
- Heptane (HPLC Grade).
- Internal Standard: Triheptadecanoin (C17:0 TAG).[6]

Step-by-Step Procedure:

- Grinding: Homogenize 20 mg of T1 seeds in a glass tube.
- Extraction & Derivatization (One-Step):
  - Add 1 mL of Sodium Methoxide (0.5 M).
  - Add 400 µL of Heptane containing the Internal Standard (C17:0, 1 mg/mL).
  - Vortex vigorously for 1 minute.
  - Incubate at room temperature for 20 minutes with occasional shaking. Do not heat above 40°C.
- Quenching: Add 1 mL of saturated NaCl solution to stop the reaction and facilitate phase separation.
- Isolation: Centrifuge at 2,000 x g for 3 minutes.

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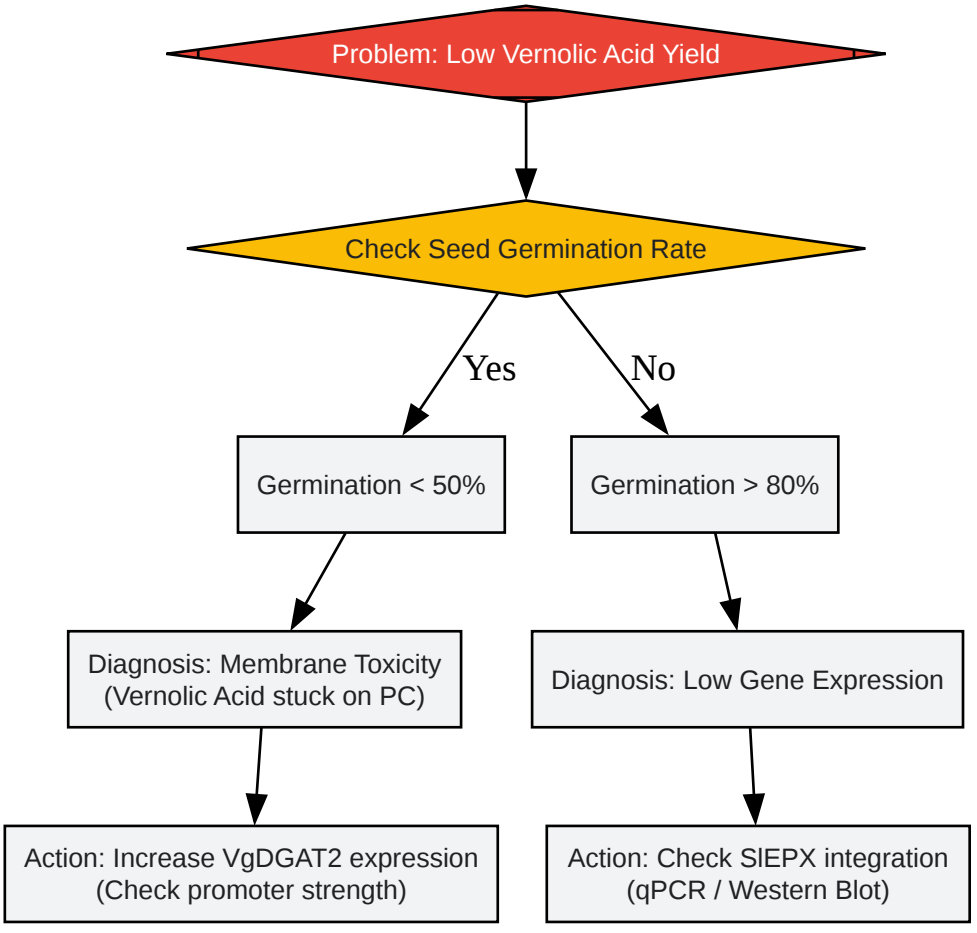
- GC-MS Analysis:
  - Transfer the upper heptane layer (containing Fatty Acid Methyl Esters - FAMEs) to a GC vial.[7]
  - Column: DB-23 or CP-Sil 88 (polar columns separate epoxy-FAMEs well).
  - Identification: Vernolic acid methyl ester elutes after Linoleic acid (18:2) and before Linolenic acid (18:3).[6]
  - Verification: Look for the characteristic mass fragment m/z 155 and m/z 199 (alpha-cleavage of the epoxide).

Part 4: Troubleshooting & Optimization

Logic Flow for Low Yields

If vernolic acid content is <10% or germination is poor, follow this diagnostic logic:



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Caption: Figure 2. Diagnostic workflow for transgenic vernolic acid phenotypes.

Data Summary: Expected vs. Control

Fatty Acid Profile	Wild Type Camelina	Transgenic (SlEPX only)	Transgenic (SlEPX + VgDGAT2)
Oleic (18:1)	15-18%	10-12%	8-10%
Linoleic (18:2)	18-20%	15-17%	12-14%
Vernolic (18:1ep)	0%	4-6% (High toxicity)	15-25% (High viability)
Germination Rate	>95%	<40%	>85%

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